

Safe Disposal of Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate: A Comprehensive Guide

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Compound of Interest

Compound Name: Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate

Cat. No.: B573115

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For Immediate Reference: Treat as a Hazardous Halogenated Organic Waste. This document provides detailed procedures for the safe handling and disposal of **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** (CAS No. 1215205-50-7), a compound used in scientific research and drug development. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Chemical and Physical Properties


A summary of the known quantitative data for **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** is presented below. Researchers should note that toxicological properties have not been fully investigated.^[1]

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ BrO ₂	[2][3]
Molecular Weight	269.13 g/mol	[2]
Physical State	Liquid	[2][3]
Purity	95-98%	[2][3]
CAS Number	1215205-50-7	[2]

Hazard Identification and Safety Precautions

Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate is classified as a harmful and irritant substance.[2] Key hazards and necessary precautions are outlined below.

GHS Hazard Pictograms:

-  alt text

Signal Word: Warning[2]

Hazard Statements:

- H315: Causes skin irritation.[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the proper disposal of **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**. This procedure is designed to minimize exposure and ensure compliance with hazardous waste regulations.

1. Personal Protective Equipment (PPE):

- Wear a standard laboratory coat, chemical-resistant gloves (e.g., nitrile), and ANSI-approved safety goggles.

2. Waste Segregation and Collection:

- Liquid Waste: Collect all waste **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** and solutions containing it in a designated, leak-proof, and clearly labeled "Halogenated Organic Waste" container.
- Solid Waste: Dispose of any contaminated materials, such as pipette tips, gloves, and absorbent pads, in a separate, sealed container labeled "Solid Halogenated Organic Waste."
- Do not mix with non-halogenated waste to avoid costly disposal procedures.

3. Container Management:

- Use containers made of compatible materials (e.g., glass or polyethylene).
- Keep waste containers tightly closed when not in use.
- Ensure the waste container is properly labeled with the full chemical name and a hazardous waste sticker.

4. Storage of Waste:

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Store on a low shelf to minimize the risk of spills.

5. Final Disposal:

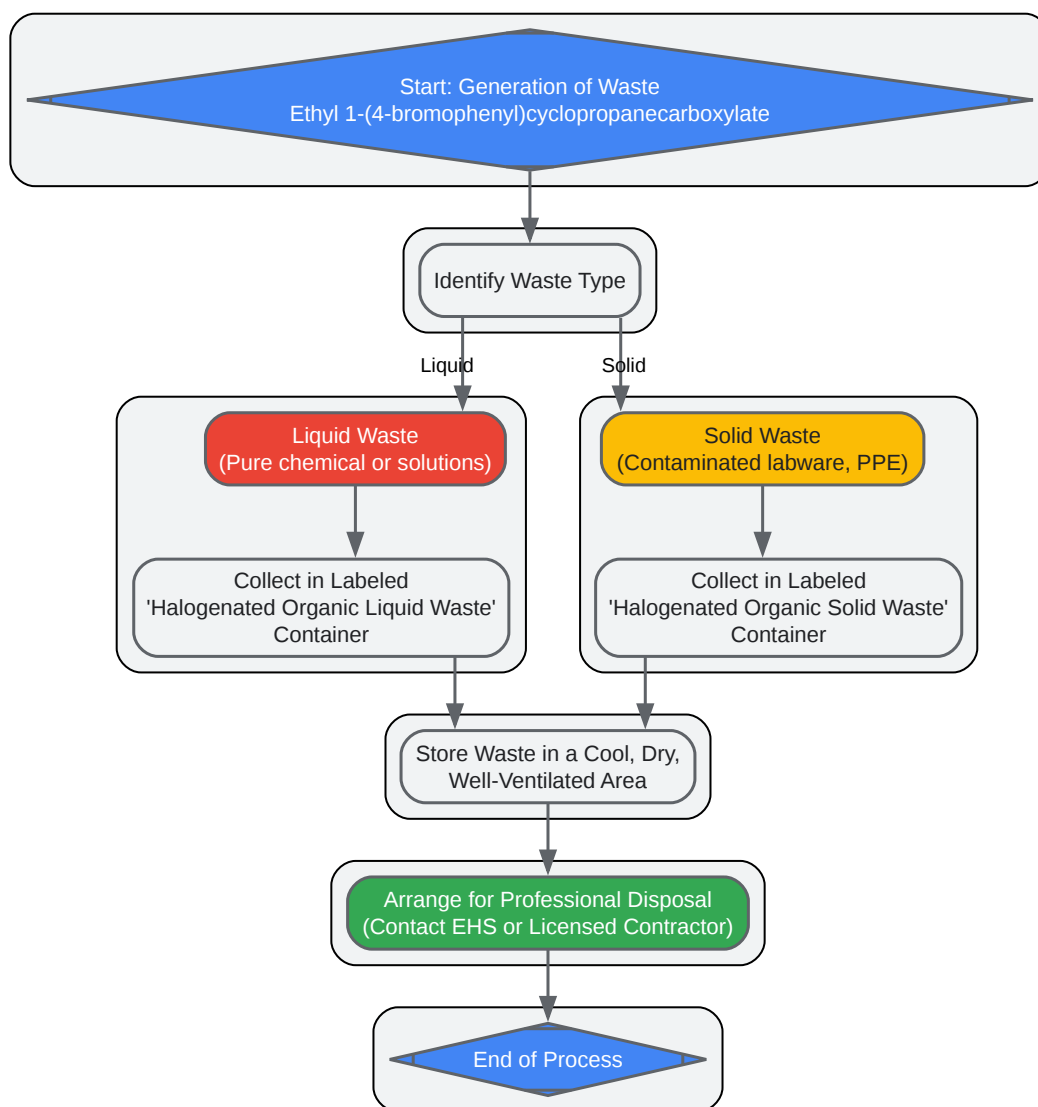
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal

company.

- Do not dispose of this chemical down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**.



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Caption: Disposal workflow for **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**.

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